

# A Comparative Analysis of the Hardness of Tungsten Boride and Tungsten Carbide

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## Compound of Interest

Compound Name: Tungsten boride

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A comprehensive review of the experimental data and methodologies used to determine the hardness of **tungsten boride** and tungsten carbide, two leading materials in the field of ultra-hard substances.

In the quest for materials with exceptional hardness and wear resistance, **tungsten boride** and tungsten carbide have emerged as prominent candidates, each exhibiting unique properties rooted in their distinct crystal structures. This guide provides a comparative study of their hardness, supported by experimental data, detailed testing protocols, and an exploration of the factors influencing this critical mechanical property.

## Quantitative Hardness Comparison

The hardness of **tungsten borides** and tungsten carbide is most commonly evaluated using the Vickers hardness test, which measures a material's resistance to indentation. The data presented below, collated from various experimental studies, highlights the superior hardness of certain phases of **tungsten boride**.

Material	Synthesis Method	Vickers Hardness (HV)	Applied Load (N)	Reference
Tungsten Carbide (94WC-6Co)	Sintering	~22 GPa (~2243 HV)	2	<a href="#">[1]</a>
Tungsten Boride (WB)	Crystal Growth	~20 GPa (~2039 HV)	>3	<a href="#">[2]</a>
Tungsten Boride (WB <sub>2</sub> )	Crystal Growth	~20 GPa (~2039 HV)	>3	<a href="#">[2]</a>
Tungsten Boride (WB <sub>4</sub> )	Arc Melting	43.3 ± 2.9 GPa (~4415 HV)	0.49	<a href="#">[3]</a>
Tungsten Boride (WB <sub>4</sub> )	Arc Melting	28.1 ± 1.4 GPa (~2865 HV)	4.9	<a href="#">[3]</a>
Molybdenum-doped Tungsten Boride (W <sub>0.97</sub> Mo <sub>0.03</sub> B <sub>4</sub> )	Arc Melting	50.3 ± 3.2 GPa (~5128 HV)	0.49	<a href="#">[4]</a>

## Factors Influencing Hardness

The hardness of both **tungsten boride** and tungsten carbide is not an intrinsic, singular value but is significantly influenced by several factors, including the material's specific phase, synthesis method, and microstructure.

## Tungsten Boride

The hardness of **tungsten boride** varies considerably depending on the boron-to-tungsten ratio. As the boron content increases, the complexity of the boron network within the crystal structure also increases, leading to higher hardness. For instance, tungsten tetraboride (WB<sub>4</sub>), with its three-dimensional network of boron atoms, exhibits significantly higher hardness compared to tungsten monoboride (WB) and tungsten diboride (WB<sub>2</sub>).[\[2\]](#)

The synthesis method also plays a crucial role. Arc melting is a common technique for producing dense, phase-pure **tungsten boride** samples, which are essential for accurate hardness measurements.[3][4] Furthermore, doping **tungsten boride** with other transition metals, such as molybdenum, has been shown to enhance its hardness through solid solution strengthening.[4]

## Tungsten Carbide

For tungsten carbide, the two most significant factors influencing hardness are the grain size of the tungsten carbide particles and the percentage of the cobalt (Co) binder used in the cemented carbide composite.[5][6]

- **Grain Size:** A smaller grain size generally leads to higher hardness.[6] Finer grains reduce the mean free path for dislocation movement, thereby increasing the material's resistance to deformation.
- **Cobalt Content:** The cobalt binder provides toughness to the otherwise brittle tungsten carbide. However, an increase in the cobalt content typically results in a decrease in hardness.[5] Therefore, the composition of tungsten carbide composites is often a trade-off between hardness and toughness, tailored for specific applications.

## Experimental Protocols

The standardized method for determining the hardness of these advanced ceramics is the Vickers hardness test, outlined in ASTM C1327.[7][8]

## Sample Preparation

- **Synthesis:** **Tungsten boride** samples are often synthesized via arc melting of pure tungsten and boron powders.[3][9] Tungsten carbide samples are typically produced by sintering tungsten carbide powder with a cobalt binder.[5]
- **Sectioning and Mounting:** A representative section of the synthesized material is cut. For ease of handling and polishing, the sample is often mounted in a polymer resin.
- **Grinding and Polishing:** The surface of the sample must be meticulously prepared to be flat and smooth. This is achieved through a series of grinding steps with progressively finer

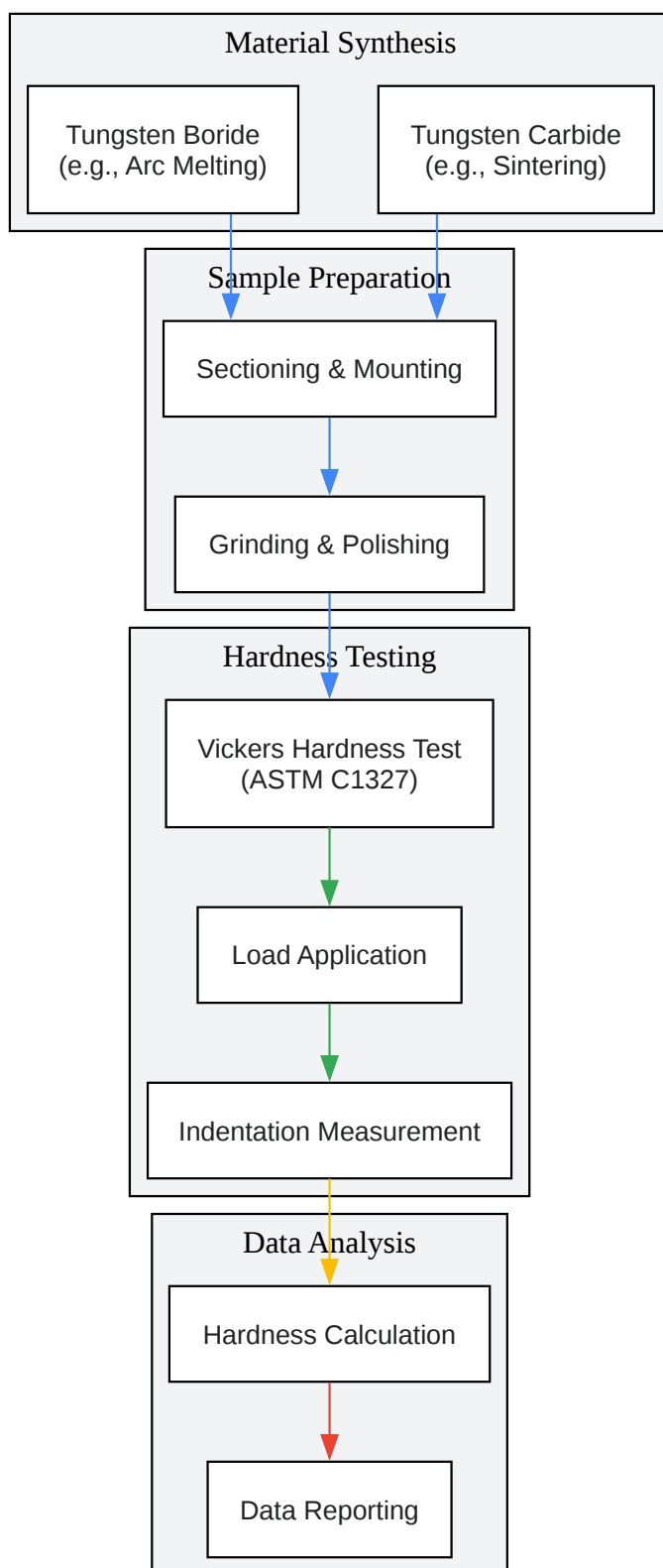
abrasive papers, followed by polishing with diamond suspensions to achieve a mirror-like finish with a surface roughness of less than 0.1  $\mu\text{m}$ .

## Vickers Hardness Testing Procedure

- **Apparatus:** A calibrated Vickers microhardness tester equipped with a diamond indenter in the shape of a square-based pyramid with a face angle of  $136^\circ$  is used.[\[10\]](#)[\[11\]](#)
- **Load Application:** The indenter is brought into contact with the prepared sample surface. A predetermined load (e.g., 0.49 N, 2 N, or 4.9 N) is applied smoothly and held for a standardized dwell time, typically 15 seconds.
- **Indentation Measurement:** After the load is removed, the two diagonals of the resulting indentation are measured using a calibrated optical microscope integrated into the hardness tester.[\[11\]](#)
- **Hardness Calculation:** The Vickers hardness number (HV) is calculated by dividing the applied load (in kilograms-force) by the surface area of the indentation (in square millimeters). This value can then be converted to Gigapascals (GPa) for scientific comparison.[\[10\]](#)
- **Data Reporting:** The average of multiple indentations (e.g., 15 measurements) is typically reported to ensure statistical reliability.[\[1\]](#)

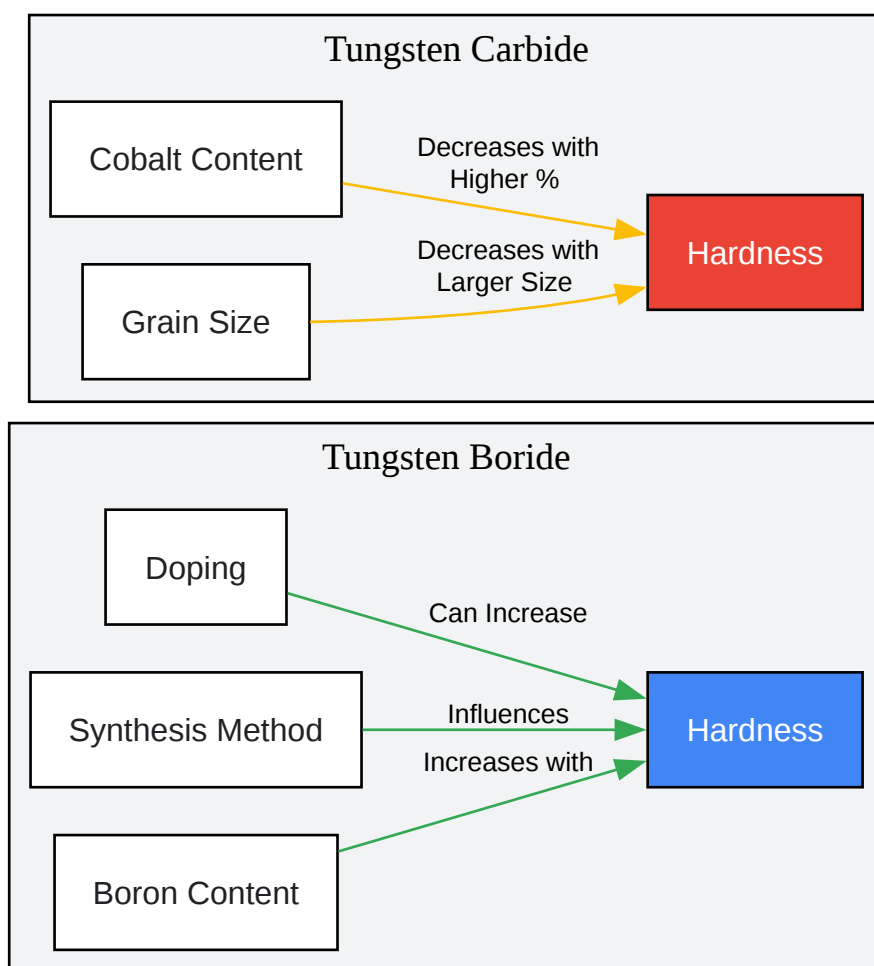
## Visualizing Methodologies and Relationships

The following diagrams illustrate the experimental workflow for hardness testing and the relationship between material properties and hardness.



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Caption: Experimental workflow for hardness determination.



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Caption: Key factors influencing material hardness.

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